

An In-depth Technical Guide to 2-Bromo-6-nitrobenzaldehyde

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Compound of Interest

Compound Name: 2-Bromo-6-nitrobenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Bromo-6-nitrobenzaldehyde**, a key intermediate in organic synthesis. The document details its characteristics, experimental protocols for its synthesis and analysis, and essential safety information.

Core Chemical Properties

2-Bromo-6-nitrobenzaldehyde is a substituted aromatic aldehyde containing both a bromine atom and a nitro group on the benzene ring. These functional groups significantly influence its reactivity and physical properties.

Quantitative Data Summary

The following table summarizes the key quantitative data for **2-Bromo-6-nitrobenzaldehyde**:

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ BrNO ₃	[1][2][3]
Molecular Weight	230.02 g/mol	[1][2][3]
CAS Number	20357-21-5	[1][2][4]
Melting Point	86-87 °C	[1]
Boiling Point	320.8 ± 27.0 °C at 760 mmHg	[1]
Density	1.8 ± 0.1 g/cm ³	[1]
Flash Point	147.8 ± 23.7 °C	[1]
Appearance	Yellow Solid	[5]
Purity	98%	
Storage Temperature	2-8 °C, Inert atmosphere	

Synthesis and Experimental Protocols

The synthesis of **2-Bromo-6-nitrobenzaldehyde** is most commonly achieved through the bromination of 2-nitrobenzaldehyde.

Synthesis of 2-Bromo-6-nitrobenzaldehyde

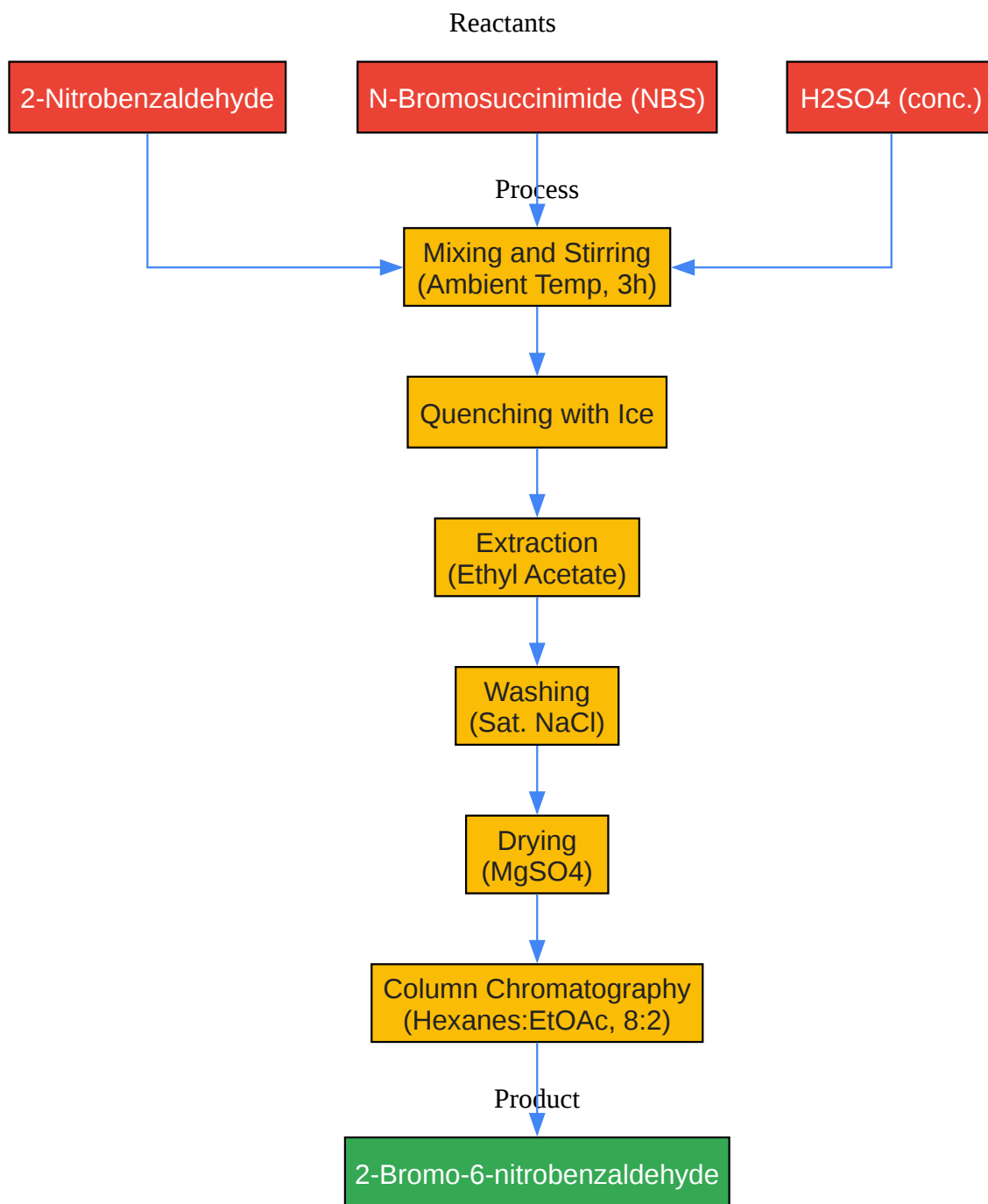
A common laboratory-scale synthesis involves the electrophilic aromatic substitution of 2-nitrobenzaldehyde using N-Bromosuccinimide (NBS) in the presence of a strong acid catalyst.

[4]

Experimental Protocol:

- Reaction Setup: To a solution of 2-Nitrobenzaldehyde (1.01 g, 6.71 mmol) in concentrated sulfuric acid (5.0 mL), add N-Bromosuccinimide (NBS) (1.48 g, 8.32 mmol).[4]
- Reaction Execution: Stir the resulting mixture at ambient temperature for 3 hours.[4]
- Quenching: Carefully quench the reaction by pouring it over ice.

- Extraction: Extract the product from the aqueous mixture with ethyl acetate (3 x 20 mL).[4]
- Washing: Wash the combined organic phases with a saturated aqueous solution of sodium chloride (30 mL).[4]
- Drying: Dry the organic layer over anhydrous magnesium sulfate (MgSO_4).[4]
- Purification: Filter the drying agent and evaporate the solvent under reduced pressure. The resulting crude product, a brown oil, can be purified by column chromatography on silica gel using a hexane:ethyl acetate (8:2) eluent to afford pure **2-Bromo-6-nitrobenzaldehyde**. [4]



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Synthesis workflow for **2-Bromo-6-nitrobenzaldehyde**.

Analytical Characterization Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **Sample Preparation:** Dissolve approximately 10-20 mg of **2-Bromo-6-nitrobenzaldehyde** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube.
- **Data Acquisition:** Acquire ^1H and ^{13}C NMR spectra on a standard NMR spectrometer (e.g., 400 MHz).
- **Data Analysis:** Process the spectra to identify characteristic chemical shifts and coupling constants for the aromatic and aldehydic protons, and the carbon signals.

Infrared (IR) Spectroscopy:

- **Sample Preparation:** Prepare a KBr pellet by mixing a small amount of the solid sample with dry potassium bromide and pressing it into a thin disk. Alternatively, acquire the spectrum using an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** Record the IR spectrum over the range of $4000\text{--}400\text{ cm}^{-1}$.
- **Data Analysis:** Identify characteristic absorption bands for the aldehyde (C=O stretch), nitro (N-O stretches), and C-Br functional groups, as well as the aromatic C-H and C=C vibrations.

Reactivity and Stability

2-Bromo-6-nitrobenzaldehyde is a stable compound under normal laboratory conditions. However, it should be stored in a cool, dry place, away from heat, flames, and strong oxidizing agents.^[1] The presence of the electron-withdrawing nitro group and the bromine atom activates the aromatic ring and influences the reactivity of the aldehyde group. The aldehyde functionality makes it susceptible to nucleophilic attack.

Safety and Handling

Hazard Identification:

- Harmful if swallowed, in contact with skin, or if inhaled.^[2]

- Causes skin and serious eye irritation.[2]
- May cause respiratory irritation.[2]

Handling Precautions:

- Handle only in a chemical fume hood.[1]
- Wear appropriate personal protective equipment (PPE), including laboratory clothing, chemical-resistant gloves, and safety goggles.[1]
- Avoid breathing dust.
- Wash hands thoroughly after handling.[1]

First Aid Measures:

- In case of skin contact: Wash off with plenty of soap and water.[6]
- In case of eye contact: Rinse cautiously with water for several minutes.[6]
- If inhaled: Move the person to fresh air.[6]
- If swallowed: Rinse mouth with water. Do NOT induce vomiting.[5]
- In all cases of exposure, seek medical attention.[1]

Applications in Research and Development

2-Bromo-6-nitrobenzaldehyde is primarily utilized as a versatile intermediate in organic synthesis.[4] Its bifunctional nature allows for a wide range of chemical transformations, making it a valuable building block in the synthesis of more complex molecules, including pharmaceuticals and dyes.[4]

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